

# 1-Bromoheptane-d7 chemical properties and physical data

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## Compound of Interest

Compound Name: 1-Bromoheptane-d7

Cat. No.: B15138811

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## Technical Guide: 1-Bromoheptane-d7

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **1-Bromoheptane-d7**, a deuterated analog of 1-bromoheptane. This document is intended for use by professionals in research, science, and drug development who require detailed information on this compound for their work.

## Chemical Identity and Properties

**1-Bromoheptane-d7** is a saturated alkyl halide where seven hydrogen atoms on the heptyl chain have been replaced by deuterium. This isotopic labeling makes it a valuable tool in various analytical and research applications, particularly as an internal standard in mass spectrometry-based quantification and as a tracer in metabolic studies.<sup>[1][2][3][4]</sup> The physical properties of **1-Bromoheptane-d7** are expected to be very similar to its non-deuterated counterpart, 1-Bromoheptane.

Table 1: Chemical and Physical Data

Property	Value	Source(s)
Chemical Name	1-Bromoheptane-d7	N/A
Synonyms	n-Heptyl bromide-d7	N/A
CAS Number	1219802-55-7	N/A
Molecular Formula	C <sub>7</sub> H <sub>8</sub> D <sub>7</sub> Br	N/A
Molecular Weight	186.14 g/mol	N/A
Isotopic Purity	atom % D	N/A
Appearance	Colorless to pale yellow liquid	[5][6]
Boiling Point	~180 °C (for non-deuterated)	[5][6][7][8]
Melting Point	~-58 °C (for non-deuterated)	[5][6][7][8]
Density	~1.14 g/mL at 25 °C (for non-deuterated)	[7]
Refractive Index	~1.4499 (at 20 °C, for non-deuterated)	[7]

## Experimental Protocols

While specific experimental protocols for **1-Bromoheptane-d7** are proprietary to the research conducting them, a general methodology for its use as an internal standard in a Gas Chromatography-Mass Spectrometry (GC-MS) analysis is provided below.

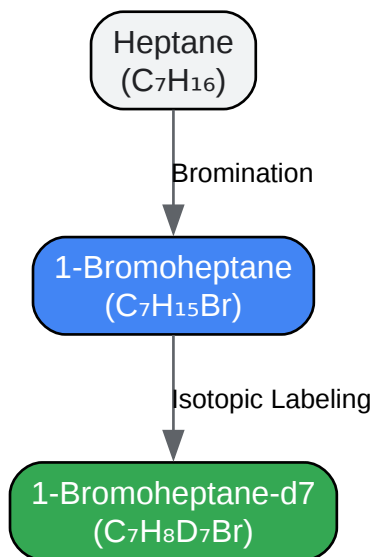
### General Protocol for Use as an Internal Standard in GC-MS

- Preparation of Standard Solutions:
  - Prepare a stock solution of **1-Bromoheptane-d7** in a suitable organic solvent (e.g., methanol, ethyl acetate) at a concentration of 1 mg/mL.
  - Prepare a series of working standard solutions by diluting the stock solution to the desired concentrations.

- Prepare a stock solution of the non-deuterated analyte (1-Bromoheptane) and create a series of calibration standards.
- Sample Preparation:
  - To a known volume or weight of the sample (e.g., plasma, tissue homogenate, environmental sample), add a precise volume of the **1-Bromoheptane-d7** internal standard working solution.
  - Perform the necessary extraction procedure (e.g., liquid-liquid extraction, solid-phase extraction) to isolate the analyte and internal standard.
  - Evaporate the solvent and reconstitute the residue in a suitable solvent for GC-MS analysis.
- GC-MS Analysis:
  - Inject a small volume (e.g., 1  $\mu$ L) of the prepared sample onto the GC-MS system.
  - Use a suitable GC column and temperature program to separate the analyte and internal standard.
  - Operate the mass spectrometer in a selected ion monitoring (SIM) or multiple reaction monitoring (MRM) mode to detect and quantify the characteristic ions of both 1-Bromoheptane and **1-Bromoheptane-d7**.
- Data Analysis:
  - Integrate the peak areas of the analyte and the internal standard.
  - Calculate the ratio of the analyte peak area to the internal standard peak area.
  - Construct a calibration curve by plotting the peak area ratio against the concentration of the analyte in the calibration standards.
  - Determine the concentration of the analyte in the samples by interpolating their peak area ratios on the calibration curve.

## Visualizations

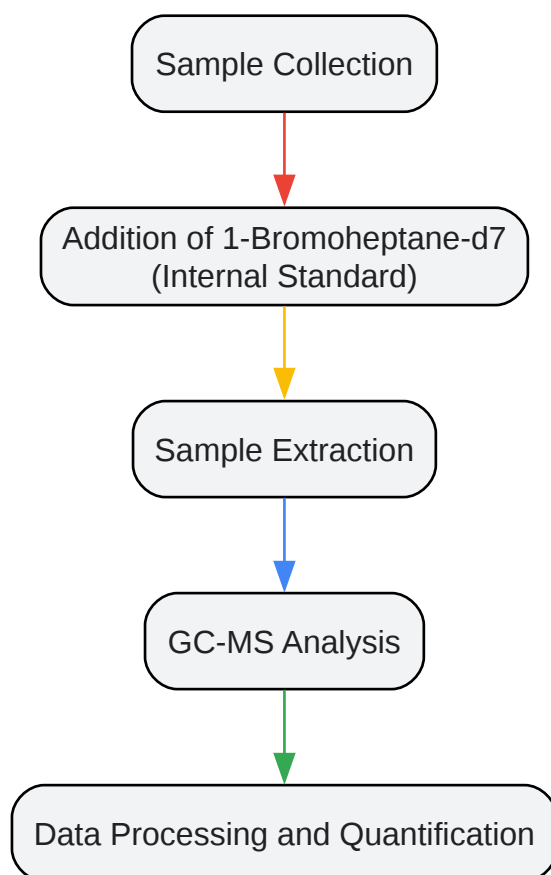
### Logical Relationships



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Caption: Relationship between Heptane, 1-Bromoheptane, and **1-Bromoheptane-d7**.

### Experimental Workflow



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Caption: General workflow for using **1-Bromoheptane-d7** as an internal standard.

## Safety and Handling

The safety precautions for **1-Bromoheptane-d7** are expected to be similar to those for 1-Bromoheptane. It is a flammable liquid and should be handled with appropriate care in a well-ventilated area, away from ignition sources.<sup>[9][10][11][12][13]</sup>

Table 2: Hazard Information for 1-Bromoheptane

Hazard	Description	Source(s)
Physical Hazards	Flammable liquid and vapor.	<a href="#">[10]</a> <a href="#">[11]</a>
Health Hazards	May cause skin and eye irritation. May cause respiratory tract irritation.	<a href="#">[9]</a> <a href="#">[10]</a> <a href="#">[11]</a> <a href="#">[12]</a> <a href="#">[13]</a>
First Aid: Skin Contact	Wash off with soap and plenty of water. Consult a physician.	<a href="#">[12]</a>
First Aid: Eye Contact	Flush eyes with water as a precaution.	<a href="#">[12]</a>
First Aid: Inhalation	If breathed in, move person into fresh air. If not breathing, give artificial respiration. Consult a physician.	<a href="#">[12]</a>
First Aid: Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.	<a href="#">[12]</a>
Personal Protective Equipment	Wear appropriate protective clothing, gloves, and eye/face protection.	<a href="#">[13]</a>
Storage	Store in a cool, dry, well-ventilated area away from incompatible substances and ignition sources.	<a href="#">[9]</a> <a href="#">[10]</a>
Disposal	Dispose of contents/container to an approved waste disposal plant.	<a href="#">[10]</a>

Disclaimer: This document is for informational purposes only and does not constitute a certificate of analysis. The user is responsible for determining the suitability of this product for

their particular application. Always consult the Safety Data Sheet (SDS) before handling any chemical.

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